

Technical Guide: Solubility Profiling of 3,4-Dichloro-5-iodophenol

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Compound of Interest

Compound Name: 3,4-Dichloro-5-iodophenol

CAS No.: 1807182-53-1

Cat. No.: B1410125

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Executive Summary

3,4-Dichloro-5-iodophenol (CAS: 1807182-53-1) is a tri-halogenated phenolic intermediate used in the synthesis of advanced agrochemicals and pharmaceutical scaffolds.^{[1][2][5]} Its solubility behavior is governed by the interplay between the hydrophilic hydroxyl group and the lipophilic, electron-withdrawing halogen array.^{[1][2][3][4]}

- **Core Challenge:** As a high-value, low-volume intermediate, specific temperature-dependent solubility datasets are often proprietary or absent from open literature.^{[1][2][4]}
- **Solution:** This guide provides a predictive baseline based on structural congeners (3,4-dichlorophenol and iodophenols) and details the standardized experimental workflows required to generate publication-grade solubility curves.

Physicochemical Identity & Predictive Modeling

Understanding the molecular descriptors is the first step in predicting solvent interaction.^{[1][2][3][4]} The presence of two chlorine atoms and one iodine atom significantly increases lipophilicity compared to the parent phenol.^{[1][2][3][4]}

Molecular Descriptors (Computed)

Property	Value (Predicted)	Mechanistic Implication
Molecular Formula	C ₆ H ₃ Cl ₂ IO	High molecular weight (288.90 g/mol) suggests lower molar solubility than dichlorophenols. [1][2]
LogP (Octanol/Water)	~4.0 – 4.2	Highly lipophilic.[1][2][3][4] Expect negligible water solubility (<0.1 g/L).[1][2][3][4]
pKa (Acid Dissociation)	~7.5 – 8.0	More acidic than phenol (pKa 10) due to inductive electron withdrawal by halogens.[2][3] [4] Soluble in basic aqueous solutions (pH > 9).[1][2][3][4]
H-Bond Donors/Acceptors	1 / 1	The -OH group is the primary handle for solubility in protic solvents (alcohols).[1][2][4]

Solubility Prediction Matrix

Based on the "Like Dissolves Like" principle and data from structural analog 3,4-Dichlorophenol (CAS 95-77-2), the expected solubility profile is:

- High Solubility (>15 mol%): Polar Aprotic solvents (DMF, DMSO, THF).[1][2][3][4]
Mechanism: Strong H-bond acceptance from solvent to phenolic proton.[1][2][3][4]
- Moderate/Good Solubility (5–15 mol%): Short-chain Alcohols (Methanol, Ethanol, Isopropanol).[1][2][3][4] Mechanism: H-bond exchange; solubility increases significantly with temperature.[1][2][3][4]
- Low/Moderate Solubility (1–5 mol%): Non-polar aromatics (Toluene, Benzene).[1][2][3][4]
Mechanism: Dispersion forces (London interactions) dominate; iodine enhances polarizability.[1][2][3][4]

- Poor Solubility (<1 mol%): Aliphatic hydrocarbons (Hexane, Cyclohexane).^{[1][2][3][4]}
Mechanism: High crystal lattice energy overcomes weak solute-solvent interactions.^{[1][2][3][4]}

Experimental Protocols for Solubility Determination

To generate accurate solubility data (mole fraction)

vs. Temperature

), two methodologies are recommended: the Laser Monitoring Dynamic Method (for speed and T-dependence) and the Isothermal Shake-Flask Method (for validation).^{[1][2]}

Protocol A: Laser Monitoring Dynamic Method (Standard)

This method detects the precise dissolution temperature of a known mixture, eliminating sampling errors.^{[1][2][3][4]}

Equipment:

- Jacketed glass vessel (50 mL) with precise temperature control (± 0.05 K).
- Laser source (He-Ne or red diode) and photodetector.^{[1][2][3][4]}
- Magnetic stirrer.^{[1][2][3][4]}

Workflow:

- Preparation: Weigh a precise mass of solute () and solvent () into the vessel.^{[1][2][3]}
- Equilibration: Set temperature 5 K below the expected dissolution point.

- Ramping: Heat the mixture slowly (0.1 K/min) while stirring.
- Detection: Monitor laser transmittance. The transition from scattering (turbid suspension) to high transmission (clear solution) marks the saturation temperature (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

).[2][3]

- Iteration: Repeat with varying solute/solvent ratios to construct the full solubility curve.

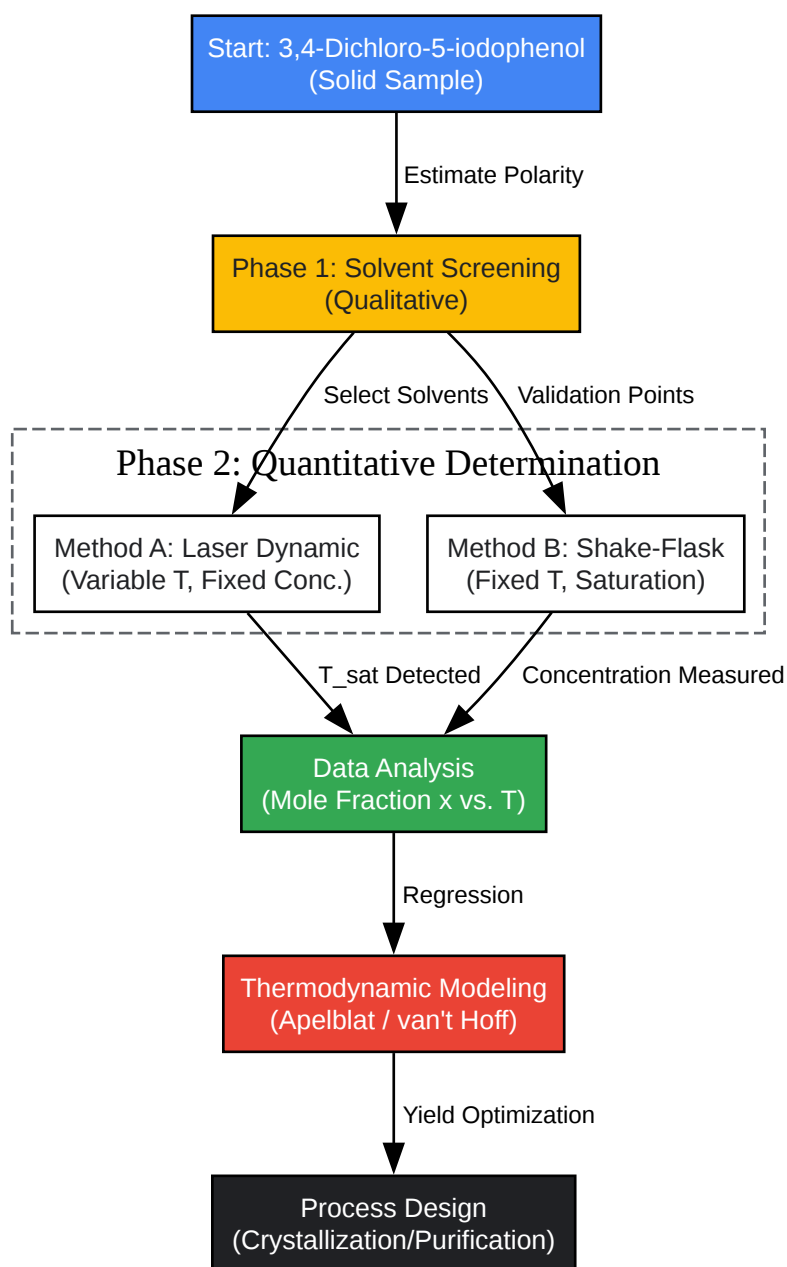
Protocol B: Isothermal Shake-Flask Method (Validation)

Used to verify dynamic data at specific isotherms (e.g., 298.15 K, 303.15 K).[1][2][3][4]

- Saturation: Add excess solute to solvent in a sealed vial.[1][2][3][4]
- Agitation: Shake at constant temperature for 24–48 hours.
- Settling: Allow phases to separate (centrifugation may be required).
- Sampling: Withdraw supernatant using a heated syringe filter (0.45 µm).
- Analysis: Quantify concentration via HPLC (UV detection at ~280 nm) or Gravimetric analysis (evaporation of solvent).

Visualization of Solubility Workflows

The following diagram illustrates the logical flow for determining and modeling the solubility of this compound.



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Figure 1: Integrated workflow for the determination and modeling of solid-liquid equilibrium data.

Thermodynamic Modeling Framework

Once experimental data is obtained, it must be correlated to allow for interpolation.^{[1][2][3][4]}

The Modified Apelblat Equation is the industry standard for halogenated phenols.^{[1][2][3][4]}

Modified Apelblat Equation

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[2]

- : Mole fraction solubility of **3,4-dichloro-5-iodophenol**.
- `ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">`
: Absolute temperature (Kelvin).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)
- : Empirical model parameters derived via multivariate regression.
- Utility: Provides the highest accuracy (typically `ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">`
) for polar and non-polar solvents.[\[1\]](#)[\[2\]](#)[\[3\]](#)

van't Hoff Analysis

Used to calculate thermodynamic functions of solution (Enthalpy ngcontent-ng-c2307461527="" ngghost-ng-c2764567632="" class="inline ng-star-inserted">

, Entropy

```

).[2][3] ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="display ng-star-
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[2]

- Interpretation: A linear plot of $\ln(\text{ngcontent-ng-c2307461527} - \text{ngghost-ng-c2764567632})$ vs $\ln(\text{ngcontent-ng-c2307461527} - \text{ngghost-ng-c2764567632})$ confirms the dissolution mechanism.^{[1][2][3]}
- Expectation: Dissolution is likely endothermic ($\text{ngcontent-ng-c2307461527} - \text{ngghost-ng-c2764567632}$ class="inline ng-star-inserted">

) and entropy-driven (

), meaning solubility increases with temperature.[\[1\]\[2\]\[3\]](#)

Applications in Purification (Crystallization)

The solubility difference between **3,4-dichloro-5-iodophenol** and its impurities (often isomers or de-iodinated byproducts) is the basis for purification.[\[1\]\[2\]](#)

- Cooling Crystallization:

- Recommended Solvent: Ethanol or Methanol/Water mixtures.[\[1\]\[2\]\[3\]\[4\]](#)

- Rationale: High solubility at boiling point, steep solubility drop upon cooling (high

), ensuring high recovery yield.[\[2\]\[3\]](#)

- Anti-Solvent Crystallization:

- System: Dissolve in Acetone (High solubility)

Slowly add Water (Anti-solvent).[\[1\]\[2\]\[3\]](#)

- Control: Monitor the "Oiling Out" limit; halogenated phenols may form a liquid oil phase before crystallizing if water is added too quickly.[\[1\]\[2\]\[3\]\[4\]](#)

References

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